

# Lithium Ethoxide: Physical & Chemical Properties

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## Compound Focus: Lithium ethoxide

CAS No.: 2388-07-0

Cat. No.: S1903546

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Property	Value
Molecular Formula	C <sub>2</sub> H <sub>5</sub> LiO [1] [2]
Molecular Weight	52.00 g/mol [1] [2]
Density	0.895 g/mL at 25 °C [1] [2]
Boiling Point	~67-72.6 °C [1] [2]
Flash Point	8.9 - 50 °F [1] [2]
Form	Powder, chunks, or solution (e.g., 1.0 M in ethanol) [3] [2]
Assay	95% typical [3]

## Lithium Ethoxide: Safety Information

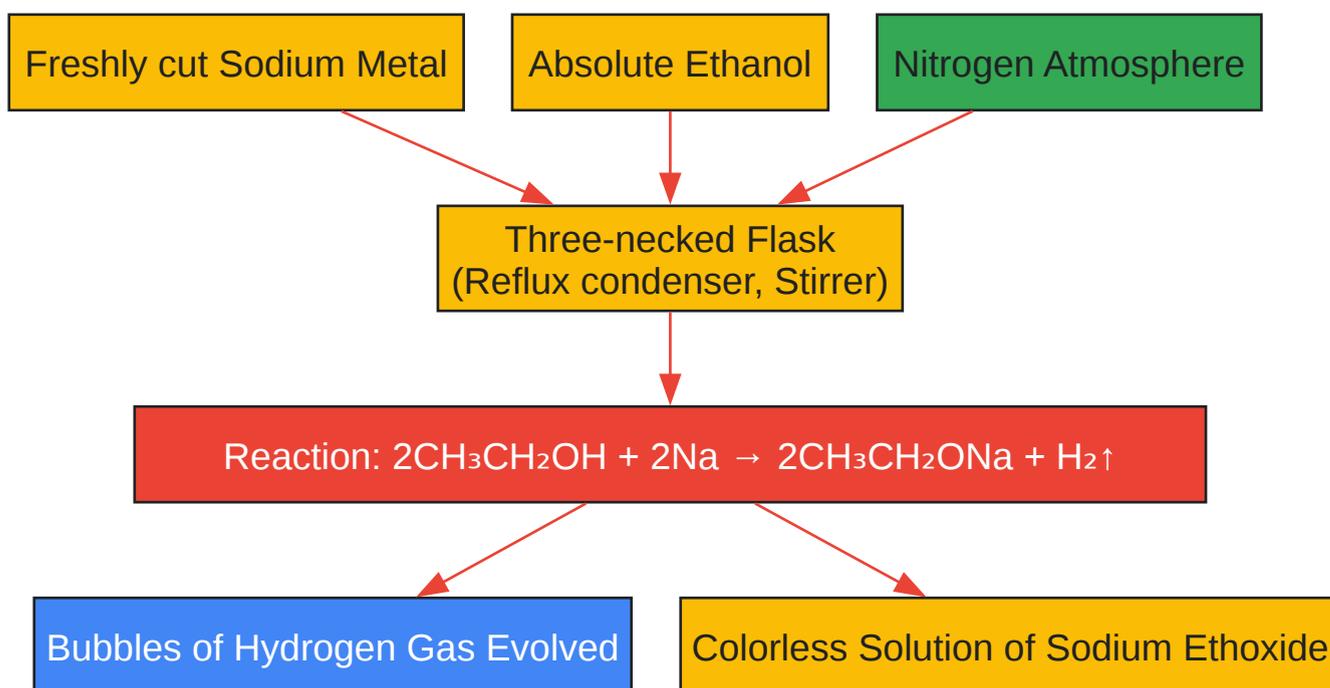
Category	Details
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| **GHS Hazard Statements** | H251: Self-heating in large quantities; may catch fire. H314: Causes severe skin burns and eye damage. [3] [2] || **Storage** | Flammables area, protect from moisture. [1] [2] || **Precautions** | Reacts violently with water. Use faceshields, gloves, and other appropriate personal protective equipment (PPE). [1] |

## Key Applications & Experimental Context

The search results highlight specific, advanced applications for **lithium ethoxide**, particularly in materials science, and provide an example protocol for sodium ethoxide use.

- **Application of Lithium Ethoxide:** It is used as a precursor for preparing protective coatings on high-nickel cathode materials. These **lithium-ion conductive coatings** help improve the surface stability and cycling performance of lithium-ion batteries by preventing unwanted reactions between the cathode and solid electrolyte [3].
- **Experimental Protocol for Sodium Ethoxide Formation:** The following workflow from a synthetic procedure details the formation of sodium ethoxide, which is analogous to how **lithium ethoxide** is prepared (by reacting the metal with ethanol). This illustrates the highly similar core reactivity of these alkoxides.



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Workflow for the exothermic formation of sodium ethoxide from sodium metal and absolute ethanol, conducted under an inert atmosphere [4].

## Key Reactivity Concepts & Inferred Differences

While a direct comparison is not provided, the fundamental principles of alkali metal chemistry can help frame the expected differences. Both ethoxides share core reactivity as strong bases and nucleophiles [5] [3], but the nature of the metal cation ( $\text{Li}^+$  vs.  $\text{Na}^+$ ) influences their behavior.

Characteristic	Lithium Ethoxide	Sodium Ethoxide (for context)
Cation Size	Smaller ( $\text{Li}^+$ )	Larger ( $\text{Na}^+$ )
Basicity	Very Strong	Very Strong
Nucleophilicity	Generally considered <b>harder</b> and less nucleophilic in some contexts due to strong Li-O bond and aggregation.	Softer and often a better nucleophile.
Solubility & Aggregation	Often oligomeric or aggregated in solution, especially in non-polar solvents.	More soluble and less aggregated in alcohols.
Typical Use	Strong base where its unique solubility or coordinating properties are needed (e.g., in battery precursors).	Common, general-purpose strong base and nucleophile in organic synthesis (e.g., Claisen condensation, ether formation).

## How to Proceed with Your Research

Given the lack of a direct, detailed reactivity comparison in the search results, I suggest the following steps to deepen your investigation:

- **Consult Specialized Databases:** Search platforms like **Reaxys** or **SciFinder** are essential for finding detailed kinetic studies, reaction yields, and comparative mechanistic investigations in peer-reviewed literature.
- **Review Textbooks on Mechanism:** Advanced organic chemistry textbooks, particularly those focusing on physical organic chemistry or advanced synthesis, often discuss the subtle effects of metal cations (the "counterion effect") on the reactivity of alkoxides.
- **Focus Your Query:** When searching, use specific reaction types for comparison, such as "**lithium ethoxide** vs sodium ethoxide Claisen condensation" or "**lithium ethoxide** elimination reaction kinetics," to find more targeted information.

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## References

1. | CAS#:2388-07-0 | Chemsrce lithium ethoxide [chemsrc.com]
2. LITHIUM ETHOXIDE | 2388-07-0 [chemicalbook.com]
3. 95 2388-07-0 Lithium ethoxide [sigmaaldrich.com]
4. Organic Syntheses Procedure [orgsyn.org]
5. alcohols and sodium [chemguide.co.uk]

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